

No Publicly Available Data on GSK1104252A

Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK1104252A

Cat. No.: B1672349

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Despite a comprehensive search for the mechanism of action, preclinical, and clinical data for the compound designated **GSK1104252A**, no specific information was found in the public domain. This suggests that **GSK1104252A** may be an internal GlaxoSmithKline identifier for a compound that has not been publicly disclosed, is in a very early stage of development, or the identifier may be inaccurate.

Extensive searches for "**GSK1104252A**" did not yield any relevant scientific literature, clinical trial registrations, or corporate disclosures detailing its molecular target, signaling pathways, or pharmacological effects. Information available pertains to other GSK compounds, none of which are identified as **GSK1104252A**.

Without any foundational data on the compound's biological activity, it is not possible to provide the requested in-depth technical guide, including summaries of quantitative data, detailed experimental protocols, or visualizations of signaling pathways.

Researchers, scientists, and drug development professionals seeking information on this compound are advised to verify the identifier. If the interest in this specific compound stems from a confidential source, the relevant documentation would be the appropriate reference for its mechanism of action. At present, no public information is available to fulfill the detailed requirements of the request.

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